

safety and handling of (R)-ethyl nipecotate hydrochloride

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Compound of Interest

Compound Name: (R)-Ethyl piperidine-3-carboxylate
hydrochloride

Cat. No.: B1418001

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An In-depth Technical Guide to the Safe Handling and Use of (R)-ethyl nipecotate hydrochloride

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for (R)-ethyl nipecotate hydrochloride. Tailored for researchers, scientists, and drug development professionals, this document moves beyond mere procedural lists to offer a deeper understanding of the causality behind each recommendation, ensuring a culture of safety and scientific integrity in the laboratory.

Compound Profile and Significance

(R)-ethyl nipecotate is a chiral ester derived from nipecotic acid.^[1] It serves as a crucial intermediate in pharmaceutical synthesis, particularly in the development of compounds active in the central nervous system (CNS).^[1] Its hydrochloride salt form is often used to improve solubility and stability. Given its role in the synthesis of novel therapeutics, a thorough understanding of its chemical properties and associated hazards is paramount for all personnel involved in its handling.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of (R)-ethyl nipecotate hydrochloride is critical for its safe handling and storage. These properties dictate the necessary precautions to prevent accidental exposure and ensure the compound's stability.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₅ NO ₂	[2]
Molecular Weight	157.21 g/mol	[1][2]
Appearance	Clear colorless to yellow-brown liquid	
Boiling Point	102-104 °C @ 7-9 mmHg	[3][4]
Density	~1.012 g/mL at 25 °C	[3][4]
Flash Point	90-91 °C (194-195.8 °F) - Closed Cup	[4][5]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3][6]
Storage Temperature	Recommended: 2–8 °C (refrigerated) under inert gas	[3][5]

The combustible nature of this liquid, as indicated by its flash point, necessitates that it be kept away from open flames, sparks, and hot surfaces.[2][4] Its sensitivity to air also underscores the recommendation for storage under an inert atmosphere.[3]

Hazard Identification and Risk Assessment

(R)-ethyl nipecotate hydrochloride is classified as a hazardous substance. A comprehensive risk assessment should be conducted before any new experimental protocol involving this compound is initiated.

GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as follows:

- Skin Irritation (Category 2): Causes skin irritation.[\[2\]](#)[\[7\]](#)
- Serious Eye Damage/Eye Irritation (Category 1/2): Causes serious eye damage or irritation.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[\[2\]](#)[\[4\]](#)
- Flammable Liquids (Category 4) / Combustible Liquid: Combustible liquid.[\[4\]](#)[\[10\]](#)[\[11\]](#)

The "Danger" or "Warning" signal words are associated with this compound, reflecting its potential to cause significant harm upon improper handling.[\[4\]](#)[\[7\]](#)

Toxicological Profile

While comprehensive toxicological data is not widely available, the known hazards warrant caution.[\[4\]](#)[\[12\]](#) Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[\[2\]](#)[\[12\]](#) As a corrosive material, ingestion can cause severe damage to the gastrointestinal tract.[\[2\]](#)[\[12\]](#)

Standard Operating Procedures for Safe Handling

Adherence to meticulously designed standard operating procedures (SOPs) is non-negotiable. The following protocols are based on established safety data and best laboratory practices.

Engineering Controls and Ventilation

The primary defense against exposure is the use of robust engineering controls.

- Chemical Fume Hood: All handling of (R)-ethyl nipecotate hydrochloride, including weighing, solution preparation, and transfers, must be conducted in a certified chemical fume hood.[\[5\]](#) This is crucial to mitigate the risk of inhaling vapors, which can cause respiratory irritation.[\[4\]](#)[\[8\]](#)

- Eyewash Stations and Safety Showers: Facilities must be equipped with easily accessible eyewash stations and safety showers.^[5] Proximity of these safety devices to the handling area is critical for rapid response in case of accidental contact.

Personal Protective Equipment (PPE)

The selection and proper use of PPE provide a critical barrier against direct exposure.

- Eye and Face Protection: Tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.^{[7][8]} This is to prevent contact with the liquid, which can cause serious eye damage.^[2]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use and removed carefully to avoid skin contamination.^{[2][5]}
 - Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact.^[5] For larger quantities, impervious clothing may be necessary.^{[7][8]}
- Respiratory Protection: If working outside of a fume hood (not recommended) or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator with an appropriate filter for organic vapors should be used.^{[5][12]}

Workflow for Solution Preparation

This protocol outlines the step-by-step methodology for safely preparing a solution of (R)-ethyl nipecotate hydrochloride.

- Preparation and Pre-checks:
 - Don all required PPE (goggles, lab coat, gloves).
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Gather all necessary equipment (glassware, stirrer, solvent, etc.) and place it inside the fume hood.

- Aliquotting the Compound:
 - Carefully open the container of (R)-ethyl nipecotate hydrochloride inside the fume hood.
 - Using a clean pipette, transfer the required volume of the liquid to a tared vessel.
 - Securely close the primary container immediately after use.
- Dissolution:
 - Slowly add the desired solvent to the vessel containing the compound.
 - If necessary, use a magnetic stirrer to facilitate dissolution.
- Finalization and Storage:
 - Once fully dissolved, transfer the solution to a clearly labeled storage container. The label should include the compound name, concentration, solvent, date, and relevant hazard pictograms.
 - Store the solution under the appropriate conditions (e.g., refrigerated).
- Decontamination:
 - Wipe down the work area within the fume hood with an appropriate solvent.
 - Dispose of all contaminated consumables (e.g., pipette tips, wipes) in a designated hazardous waste container.
 - Wash hands thoroughly after completing the procedure.

Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental release or exposure.

First-Aid Measures

Immediate and appropriate first aid is critical.

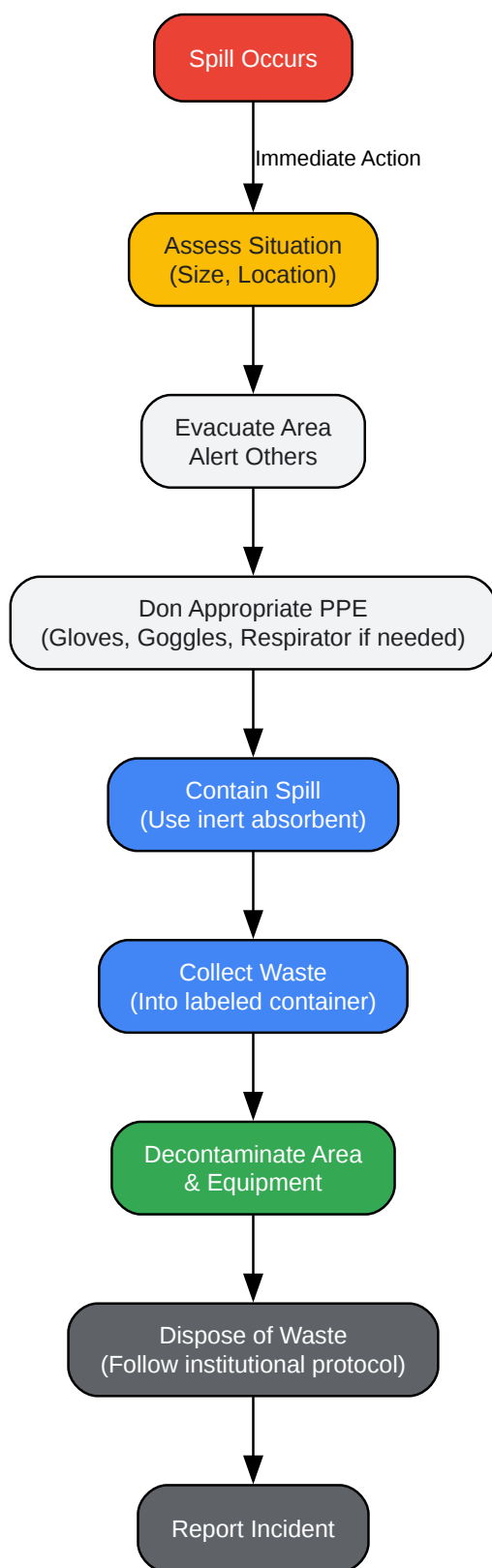
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[5\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[2\]](#)[\[4\]](#)
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
- **Ingestion:** Do not induce vomiting. Clean the mouth with water and drink plenty of water afterward. Seek immediate medical attention.[\[2\]](#)[\[4\]](#)

Spill Management

A prompt and systematic response to a spill is essential to prevent the spread of contamination and exposure.

- **Evacuate:** Immediately evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated (if safe to do so).
- **Contain:** Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[\[5\]](#) Do not use combustible materials like paper towels as the primary absorbent.
- **Collect:** Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- **Report:** Report the incident to the appropriate safety officer or supervisor.

Spill Response Workflow Diagram



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Caption: Workflow for managing a chemical spill.

Storage and Disposal

Storage

Proper storage is crucial for maintaining the integrity of the compound and ensuring safety.

- Container: Store in a tightly closed container.[5][7]
- Location: Keep in a dry, cool, and well-ventilated place.[5][7] A designated corrosives area is recommended.[2][5]
- Conditions: Refrigeration (2-8°C) is often advised.[3][5] Store away from sources of ignition and incompatible materials such as strong oxidizing agents and strong bases.[2][4][5]

Disposal

Chemical waste must be managed responsibly to prevent environmental contamination.

- Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to local, state, and federal regulations (e.g., US EPA 40 CFR Parts 261.3).[5]
- Procedure: Dispose of the compound and its container at an approved waste disposal plant. [4][8] Do not dispose of it down the drain.

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